

best practices for handling and storing CART(55-102)(rat) peptide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CART(55-102)(rat)

Cat. No.: B561573

[Get Quote](#)

Technical Support Center: CART(55-102)(rat) Peptide

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and storing the **CART(55-102)(rat)** peptide. It includes troubleshooting guides and frequently asked questions (FAQs) to address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **CART(55-102)(rat)** peptide?

A1: **CART(55-102)(rat)** is a biologically active fragment of the cocaine- and amphetamine-regulated transcript (CART) peptide. It is a neuropeptide involved in various physiological processes, including the regulation of food intake, energy balance, stress, and reward pathways. In research, it is often used to study its potent appetite-suppressing activity.[1]

Q2: What are the recommended storage conditions for lyophilized **CART(55-102)(rat)** peptide?

A2: Lyophilized **CART(55-102)(rat)** peptide should be stored at -20°C.[1][2] Some suppliers suggest that for long-term storage, -80°C is also suitable.[3] It is crucial to protect the peptide from moisture.[3]

Q3: How should I reconstitute the **CART(55-102)(rat)** peptide?

A3: The lyophilized peptide should be reconstituted with sterile, distilled water or a sterile buffer.[4] For example, it is soluble up to 1 mg/ml in water.[1] Some suppliers also indicate solubility in water up to 50 mg/mL, potentially requiring sonication.[3] It is recommended to centrifuge the vial before opening to ensure all the powder is at the bottom.

Q4: What are the recommended storage conditions for the reconstituted peptide solution?

A4: Once reconstituted, the peptide solution should be aliquoted to avoid repeated freeze-thaw cycles.[5] For short-term storage, the solution can be kept at 4°C for up to a few days.[5] For longer-term storage, it is recommended to store the aliquots at -20°C or -80°C.[3][5] Reconstituted product is generally stable for up to 6 months at -20°C.[4]

Q5: What is the stability of the **CART(55-102)(rat)** peptide?

A5: The lyophilized powder is stable for at least 12 months when stored correctly at -20°C.[4] The stability of the reconstituted solution depends on the storage temperature, with longer stability at -80°C.[3] Repeated freeze-thaw cycles should be strictly avoided as they can degrade the peptide.[5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Peptide will not dissolve or forms precipitates.	<ul style="list-style-type: none">- Incorrect solvent used.- Concentration is too high.- Peptide has degraded due to improper storage.	<ul style="list-style-type: none">- Ensure you are using a recommended solvent such as sterile water or an appropriate buffer.^[1]^[4]- Try warming the solution gently or using sonication to aid dissolution.^[3]- Reconstitute to a lower concentration.- If degradation is suspected, use a fresh vial of peptide.
Inconsistent or no biological activity observed in experiments.	<ul style="list-style-type: none">- Improper storage leading to peptide degradation.- Repeated freeze-thaw cycles.- Incorrect dosage or administration.- Issues with the experimental setup.	<ul style="list-style-type: none">- Always store the peptide as recommended and aliquot after reconstitution to avoid multiple freeze-thaw cycles.^[3]^[5]- Verify the correct dosage and administration protocol for your specific experiment (in vivo or in vitro).- Ensure all other experimental parameters and reagents are optimal.- Use a fresh aliquot or a new vial of the peptide.
Precipitation of the peptide during storage of the reconstituted solution.	<ul style="list-style-type: none">- Solution is supersaturated.- Buffer incompatibility.	<ul style="list-style-type: none">- Store at the recommended temperature and avoid agitation.- If using a buffer, ensure it is compatible with the peptide. Consider reconstituting in sterile water first before diluting in buffer.

Quantitative Data Summary

Parameter	Value	Source
Molecular Weight	~5259.21 g/mol	[1]
Solubility in Water	Up to 1 mg/mL to 50 mg/mL	[1][3]
Storage (Lyophilized)	-20°C or -80°C	[1][3]
Storage (Reconstituted)	-20°C or -80°C (aliquoted)	[3][5]
Purity	≥95%	[1]

Experimental Protocols

Protocol 1: Reconstitution of **CART(55-102)(rat)** Peptide

- **Preparation:** Before opening, briefly centrifuge the vial to ensure the lyophilized powder is at the bottom.
- **Solvent Addition:** Add the calculated volume of sterile, cold solvent (e.g., distilled water or sterile buffer) to the vial to achieve the desired stock concentration. For example, to make a 1 mg/mL stock solution, add 1 mL of solvent to 1 mg of peptide.
- **Dissolution:** Gently vortex or pipette the solution up and down to ensure the peptide is fully dissolved. If necessary, sonicate briefly.[3]
- **Aliquoting and Storage:** Aliquot the reconstituted peptide into smaller, single-use volumes in low-protein-binding microcentrifuge tubes. Store the aliquots at -20°C or -80°C for long-term use.[3][5]

Protocol 2: In Vivo Administration (Intracerebroventricular Injection in Rats)

This is a general guideline and should be adapted based on specific experimental requirements and institutional animal care and use committee (IACUC) protocols.

- **Peptide Preparation:** Thaw a single aliquot of the reconstituted **CART(55-102)(rat)** peptide on ice. Dilute to the final desired concentration with sterile saline or artificial cerebrospinal fluid (aCSF). Doses used in studies have ranged from 0.2 to 5.0 µg per injection.[6]

- **Animal Preparation:** Anesthetize the rat according to your approved institutional protocol. Secure the animal in a stereotaxic frame.
- **Surgical Procedure:** Perform the surgical procedure to expose the skull and identify the target coordinates for the lateral ventricle.
- **Injection:** Slowly infuse the prepared peptide solution into the ventricle using a microinjection pump over a period of several minutes.
- **Post-operative Care:** Suture the incision and provide appropriate post-operative care, including analgesics and monitoring for recovery.

Protocol 3: In Vitro Cell Culture Assay

This protocol is a general example for treating cultured cells and should be optimized for your specific cell line and experiment.

- **Cell Plating:** Plate your cells of interest (e.g., neuronal cells, pituitary-derived cells) at the desired density in appropriate culture plates and allow them to adhere and grow.
- **Peptide Preparation:** Thaw an aliquot of the reconstituted **CART(55-102)(rat)** peptide and dilute it to the final working concentration in your cell culture medium. Concentrations used in studies can range from nanomolar to micromolar, for example, 100 nM.^[7]
- **Cell Treatment:** Remove the existing media from the cells and replace it with the media containing the CART peptide.
- **Incubation:** Incubate the cells for the desired period (e.g., minutes to hours) to observe the effects on signaling pathways or other cellular responses.^[7]
- **Analysis:** After incubation, harvest the cells for downstream analysis, such as Western blotting for phosphorylated proteins (e.g., ERK), cAMP assays, or gene expression analysis.^{[1][7]}

Signaling Pathway and Workflow Diagrams

Below are diagrams illustrating the known signaling pathway of CART peptide and a general experimental workflow.

Figure 1. CART Peptide Signaling Pathway

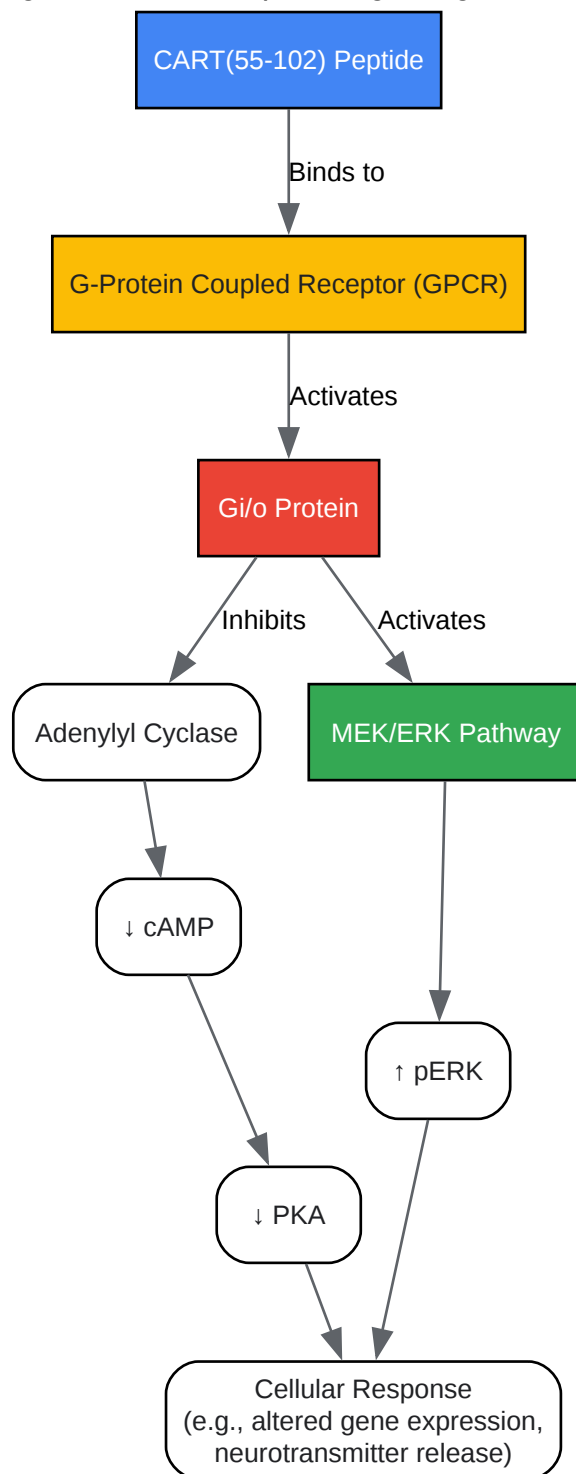
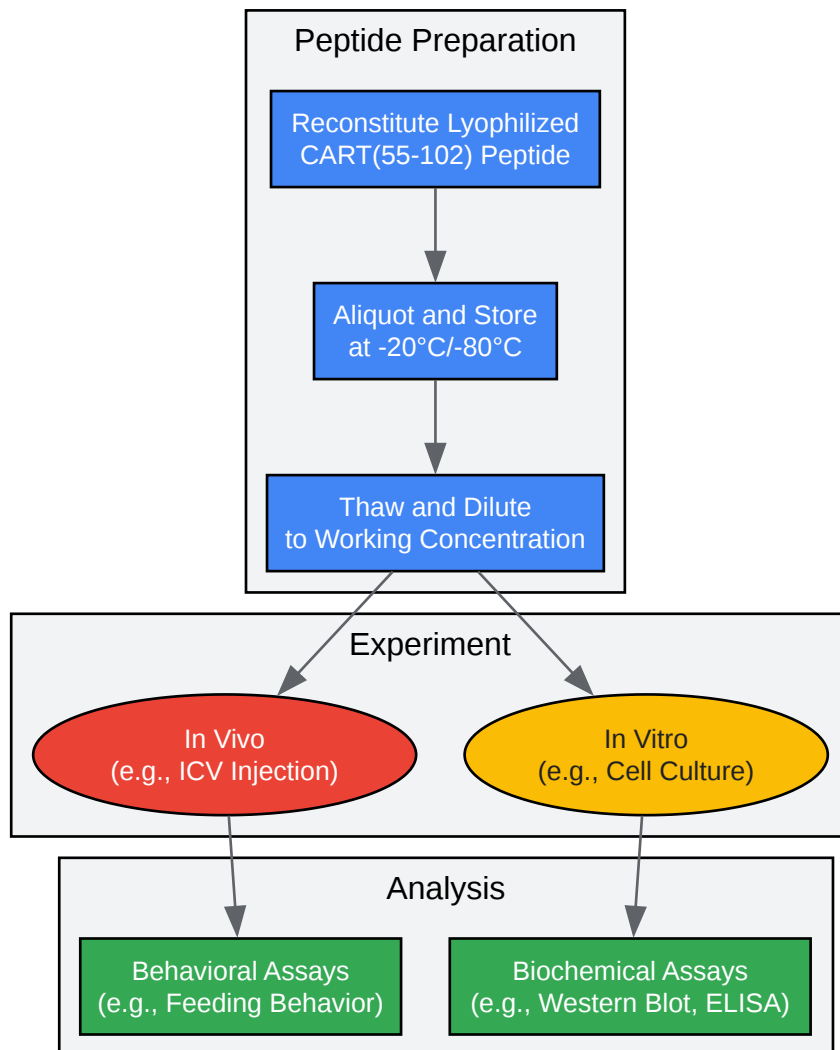
[Click to download full resolution via product page](#)

Figure 1. CART Peptide Signaling Pathway

Figure 2. General Experimental Workflow



[Click to download full resolution via product page](#)

Figure 2. General Experimental Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cocaine- and amphetamine-regulated transcript (CART) peptide activates the extracellular signal-regulated kinase (ERK) pathway in AtT20 cells via putative G-protein coupled receptors [pubmed.ncbi.nlm.nih.gov]
- 2. cpcscientific.com [cpcscientific.com]
- 3. CART Peptide Stimulation of G Protein-Mediated Signaling in Differentiated PC12 Cells: Identification of PACAP 6-38 as a CART Receptor Antagonist - PMC [pmc.ncbi.nlm.nih.gov]
- 4. cdn.usbio.net [cdn.usbio.net]
- 5. phoenixpeptide.com [phoenixpeptide.com]
- 6. Redirecting [linkinghub.elsevier.com]
- 7. Cocaine- and Amphetamine-regulated Transcript (CART) Protects Beta Cells against Glucotoxicity and Increases Cell Proliferation - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [best practices for handling and storing CART(55-102) (rat) peptide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b561573#best-practices-for-handling-and-storing-cart-55-102-rat-peptide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com